Early Clinical Studies of Intetrix: A Technical Review

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Compound of Interest

Compound Name:	*Intetrix*
CAS No.:	*87453-65-4*
Cat. No.:	*B1195027*

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Introduction

Intetrix, a fixed-dose combination of tilbroquinol and tiliquinol, is an intestinal anti-infective agent. Historically, it has been utilized for the treatment of intestinal amoebiasis and was also previously indicated for acute diarrhea of infectious origin. This technical guide provides a comprehensive review of the early clinical studies and trials of **Intetrix**, with a focus on presenting available quantitative data, detailing experimental protocols where possible, and illustrating study workflows. Due to the age of the foundational research, full-text articles of some early studies are not readily available in public databases. Consequently, this review is based on accessible abstracts and regulatory summaries, with limitations in the depth of quantitative data and experimental detail.

Core Active Compounds

Intetrix is composed of two primary active pharmaceutical ingredients:

- Tilbroquinol: A halogenated 8-hydroxyquinoline derivative.

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- Tiliquinol: Another derivative of 8-hydroxyquinoline.

Clinical Efficacy in Shigellosis

An early clinical trial investigated the efficacy of **Intetrix** in the treatment of shigellosis. The study, conducted by Sukhov Iu A. in 1998, compared **Intetrix** to furazolidone in patients with acute Sonnei's and Flexner's shigellosis[1].

Summary of Clinical Trial in Shigellosis

Parameter	Intetrix Group	Control Group (Furazolidone)
Number of Patients	Part of the 32 total patients	Part of the 32 total patients
Indication	Acute Sonnei's and Flexner's shigellosis (mild to moderately severe)	Acute Sonnei's and Flexner's shigellosis (mild to moderately severe)
Primary Outcomes	Shorter duration of intoxication symptoms, abdominal pains, and diarrhea compared to the control group.[1]	Longer duration of symptoms compared to the Intetrix group. [1]
Adverse Outcomes	Lower incidence of unfavorable immediate and remote outcomes.[1]	Higher incidence of unfavorable outcomes compared to the Intetrix group. [1]

Experimental Protocol: Clinical Trial in Shigellosis

While the full experimental protocol is not available, the study abstract provides the following details[1]:

- Study Design: A comparative clinical trial.
- Patient Population: 32 patients with mild to moderately severe acute Sonnei's or Flexner's shigellosis.
- Intervention Group: Treated with **Intetrix**.

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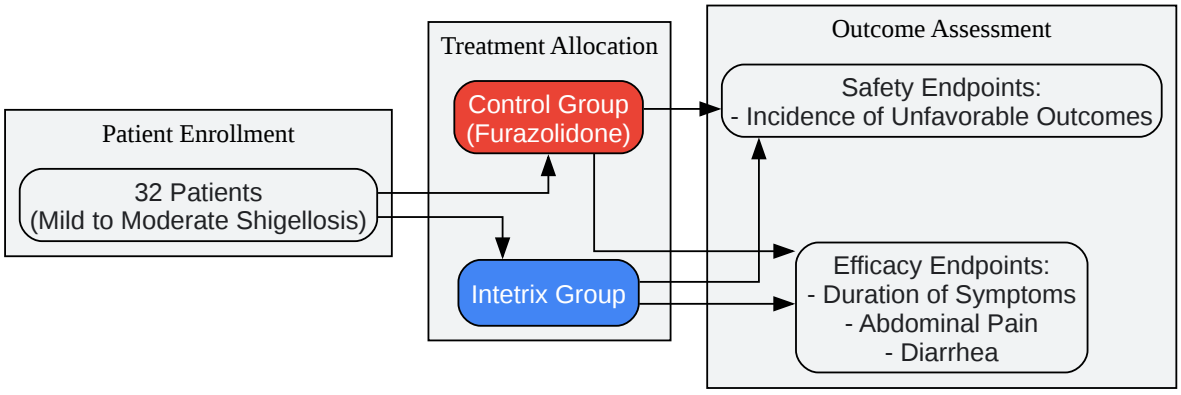
- Control Group: Treated with furazolidone as the etiotropic drug.
- Endpoints: Duration of intoxication symptoms, abdominal pain, and diarrhea; incidence of immediate and remote unfavorable outcomes.



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Shigellosis Clinical Trial Workflow

Safety Profile: Study in Healthy Volunteers

A significant early clinical study assessing the safety of **Intetrix** was conducted in healthy volunteers. This study was pivotal in identifying the potential for hepatotoxicity, a key safety concern for this drug. The findings were reported by the French Medicines Agency and subsequently by the World Health Organization[2].

Summary of Safety Study in Healthy Volunteers

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Parameter	Observation
Number of Participants	12 healthy volunteers[2]
Adverse Events	8 out of 12 volunteers (66.7%) showed asymptomatic increases in liver transaminases.[2]
Additional Findings	Subsequently, 10 cases of liver disorders, primarily elevated transaminases, were identified through the national pharmacovigilance system, all of which resolved within one month.[2]

Experimental Protocol: Healthy Volunteer Safety Study

Details of the experimental protocol for this study are limited. However, based on the available information, the following can be inferred[2]:

- Study Design: A safety and tolerability study.
- Participant Population: 12 healthy volunteers.
- Intervention: Administration of **Intetrix** (tilbroquinol and tiliquinol).
- Primary Endpoint: Assessment of liver function, specifically monitoring for changes in liver transaminase levels.

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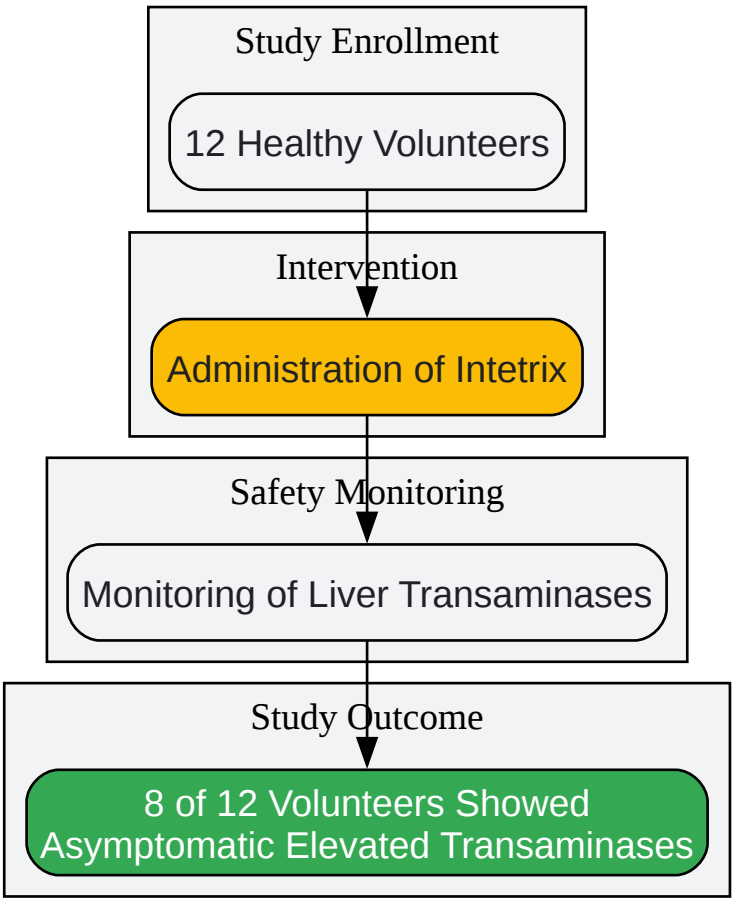

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Healthy Volunteer Safety Study Workflow

Mechanism of Action and Signaling Pathways

The precise molecular mechanism of action and the specific signaling pathways affected by **Intetrix** have not been extensively detailed in the available literature. As a quinoline derivative, its anti-protozoal and anti-bacterial effects are likely attributed to the disruption of essential cellular processes within the target pathogens in the gastrointestinal lumen. However, no specific signaling pathway diagrams can be generated based on the current search results.

Other Reported Adverse Effects

In addition to the observed elevation in liver transaminases, other adverse effects have been associated with **Intetrix**, particularly with prolonged use. These include:

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- Cutaneous Disorders: Skin reactions have been identified in reviews of adverse reaction reports[2].
- Neuropathy: In rare cases, peripheral or optic neuropathy has been reported with long-term treatment[2].

Conclusion

The early clinical studies of **Intetrix** demonstrated its efficacy in treating bacterial dysentery, specifically shigellosis, showing superiority over furazolidone in a small comparative trial. However, a key safety concern, the potential for hepatotoxicity, was identified in a study with healthy volunteers, where a significant proportion of participants experienced an asymptomatic rise in liver transaminases. This finding, coupled with pharmacovigilance data, led to a re-evaluation of the drug's benefit-risk profile and a restriction of its indications to intestinal amoebiasis. The available data from these early trials are largely qualitative, and a more detailed quantitative analysis is precluded by the lack of access to the full study reports. Further research would be necessary to elucidate the specific molecular mechanisms and signaling pathways involved in both the therapeutic action and the adverse effects of **Intetrix**.

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- 1. [The efficacy of Intetrix in the combined treatment of patients with shigelloses] - PubMed [pubmed.ncbi.nlm.nih.gov]
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